

Application of (+)-Medioresinol in Cardiovascular Disease Research

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Compound of Interest

Compound Name: (+)-Medioresinol

Cat. No.: B15609568

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Introduction

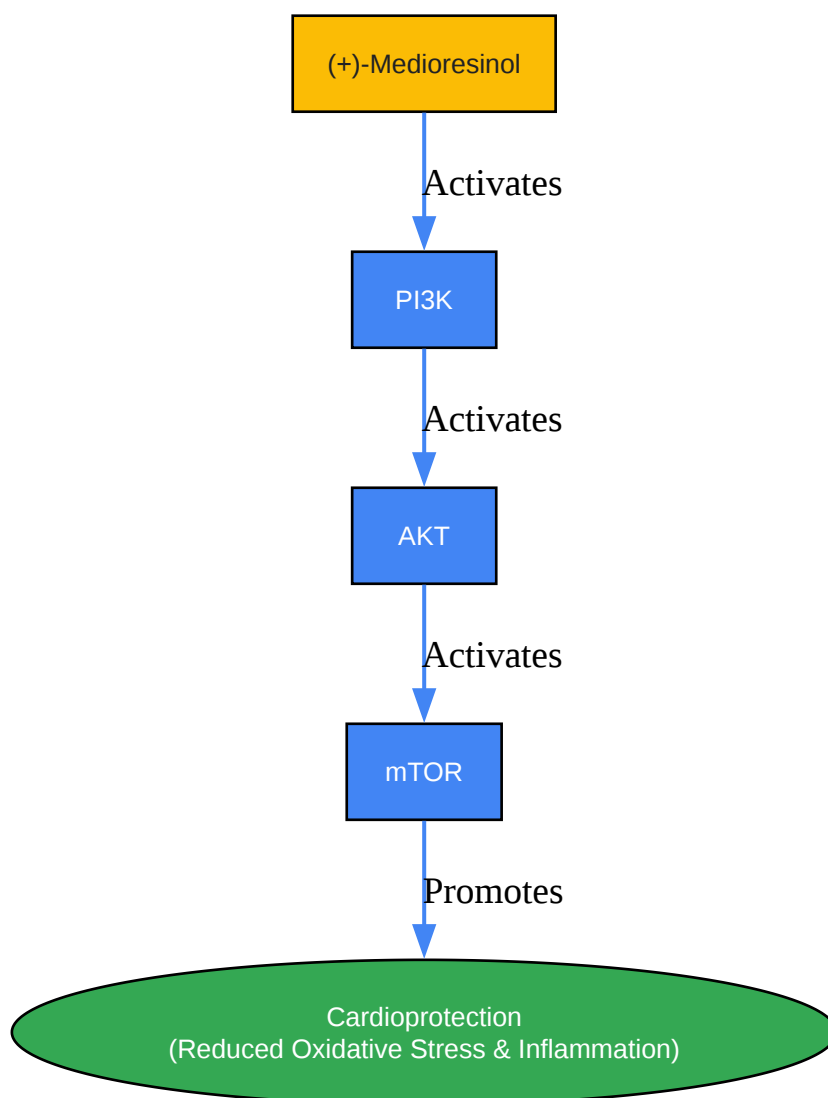
(+)-Medioresinol, a lignan found in plants such as *Eucommia ulmoides*, has emerged as a promising natural compound in the field of cardiovascular disease research. Recent studies have begun to unravel its therapeutic potential, particularly in the context of myocardial infarction. This document provides a detailed overview of the current research, experimental protocols, and potential applications of (+)-Medioresinol, serving as a valuable resource for scientists and professionals in drug development. The primary mechanism of action identified to date involves the activation of the PI3K/AKT/mTOR signaling pathway, leading to downstream protective effects against oxidative stress and inflammation. While current research provides a strong foundation, further quantitative studies are necessary to fully elucidate its therapeutic efficacy.

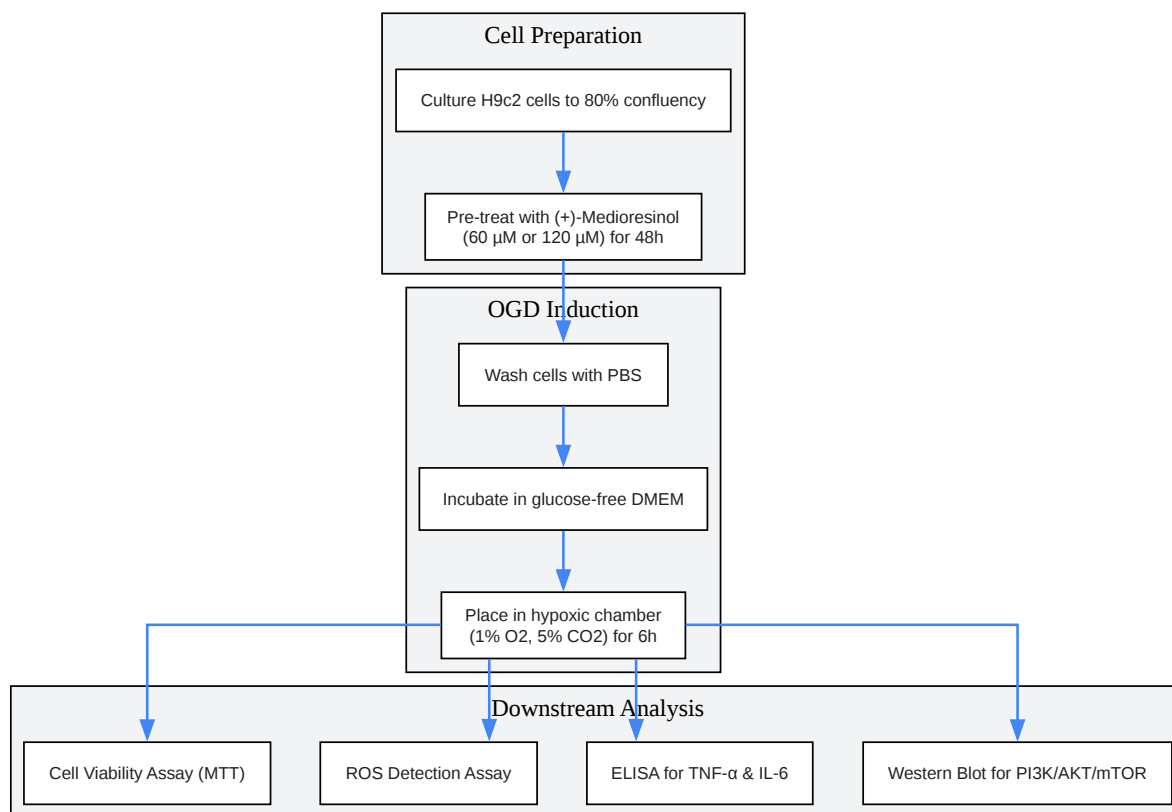
I. Cardiovascular Protective Effects in Myocardial Infarction

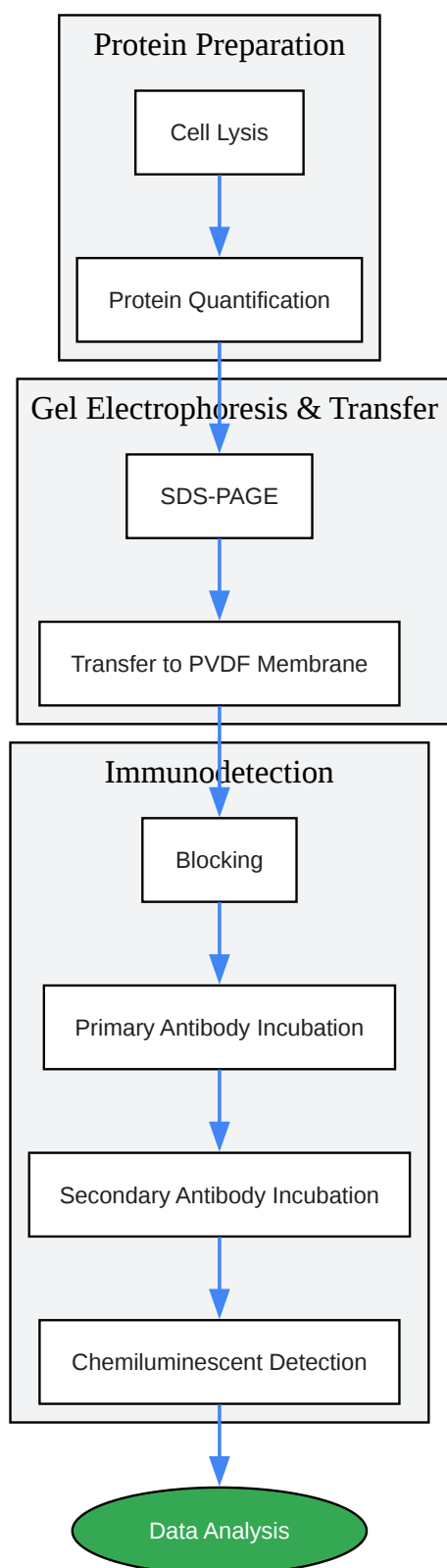
Research has demonstrated that **(+)-Medioresinol** exerts significant cardioprotective effects in an in vitro model of myocardial infarction. Specifically, it has been shown to mitigate cellular damage in cardiomyocyte-like H9c2 cells subjected to oxygen-glucose deprivation (OGD), a common experimental model for ischemia-reperfusion injury.

A. Mechanism of Action: The PI3K/AKT/mTOR Signaling Pathway

The cardioprotective effects of **(+)-Medioresinol** are primarily attributed to its ability to activate the Phosphoinositide 3-kinase (PI3K)/Protein Kinase B (AKT)/mammalian Target of Rapamycin (mTOR) signaling pathway.^{[1][2]} This pathway is a critical regulator of cell growth, proliferation, survival, and metabolism. In the context of myocardial injury, activation of the PI3K/AKT/mTOR pathway by **(+)-Medioresinol** leads to the inhibition of inflammatory responses and a reduction in oxidative stress, ultimately preserving mitochondrial membrane potential and enhancing cardiomyocyte survival.^{[1][2]}







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References

- 1. Pinioresinol diglucoside alleviates ischemia/reperfusion-induced brain injury by modulating neuroinflammation and oxidative stress - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Medioresinol from Eucommiae cortex improves myocardial infarction-induced heart failure through activation of the PI3K/AKT/mTOR pathway: A network analysis and experimental study | PLOS One [journals.plos.org]
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